

A Technical Guide to the Pharmacological Properties of Oxyberberine

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Compound of Interest

Compound Name: Oxyberberine

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Introduction

Oxyberberine (OBB), a major metabolite of berberine, is an isoquinoline alkaloid demonstrating a wide spectrum of pharmacological activities.^[1] Found in medicinal plants such as *Coptidis Rhizoma*, it has garnered significant attention in the scientific community for its potential therapeutic applications in a variety of human diseases.^[1] Emerging evidence suggests that **oxyberberine** may possess superior biological activities compared to its parent compound, berberine, particularly in the contexts of anti-inflammatory, anti-cancer, neuroprotective, and metabolic regulatory effects.^{[2][3]} This technical guide provides a comprehensive overview of the core pharmacological properties of **oxyberberine**, with a focus on its mechanisms of action, supported by quantitative data and detailed experimental methodologies.

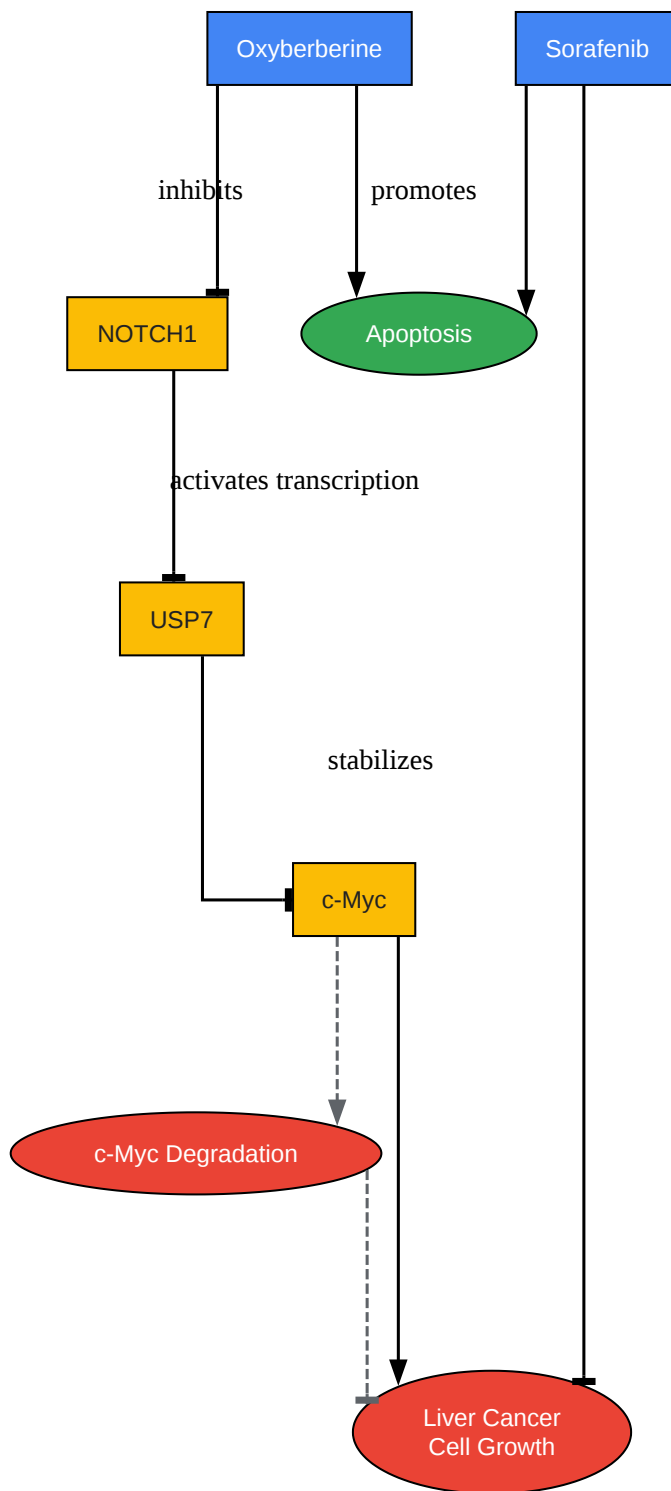
Pharmacological Activities and Mechanisms of Action

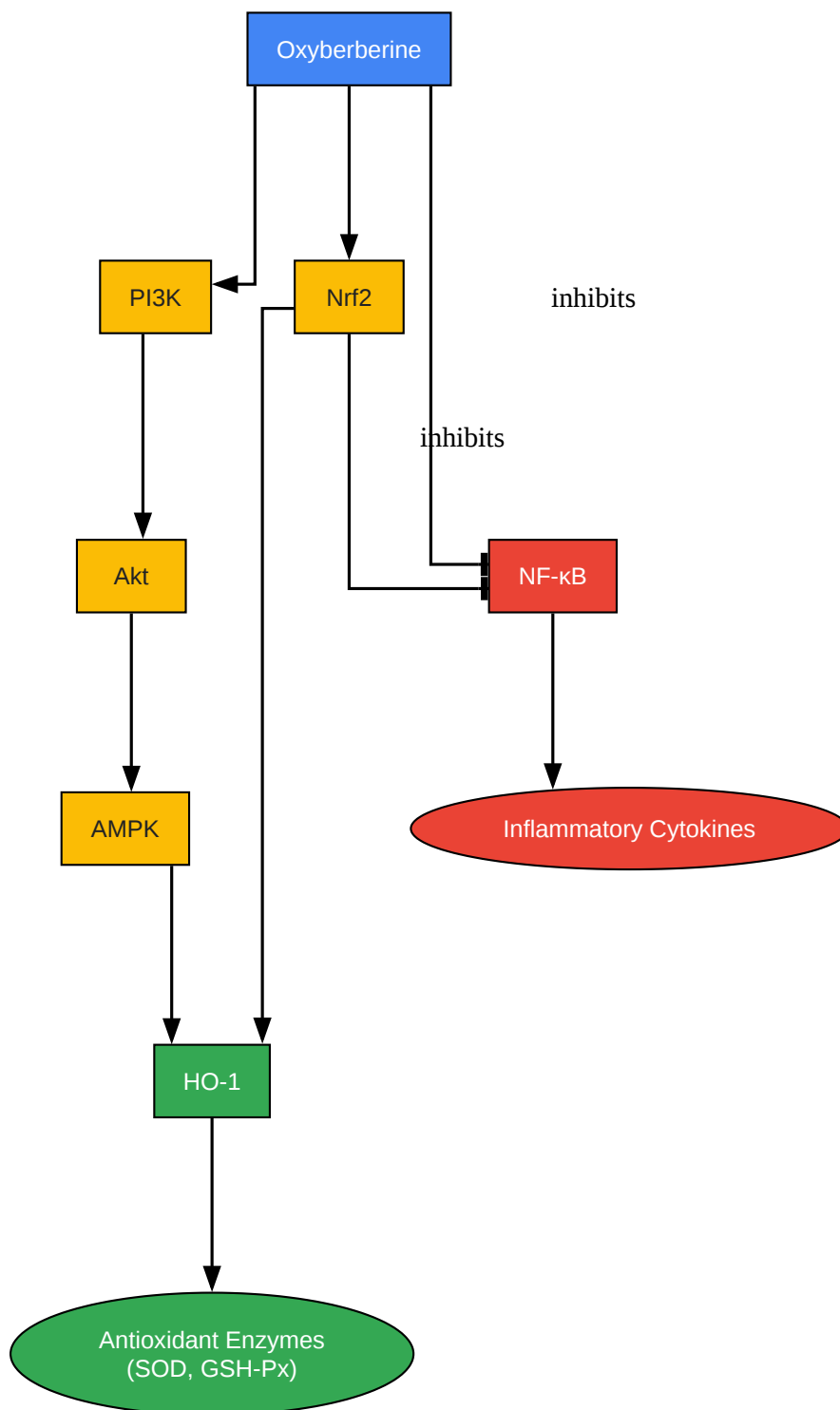
Oxyberberine exerts its pleiotropic effects through the modulation of multiple signaling pathways. Its therapeutic potential has been investigated in preclinical models of cancer, inflammatory conditions, neurodegenerative disorders, and metabolic diseases.

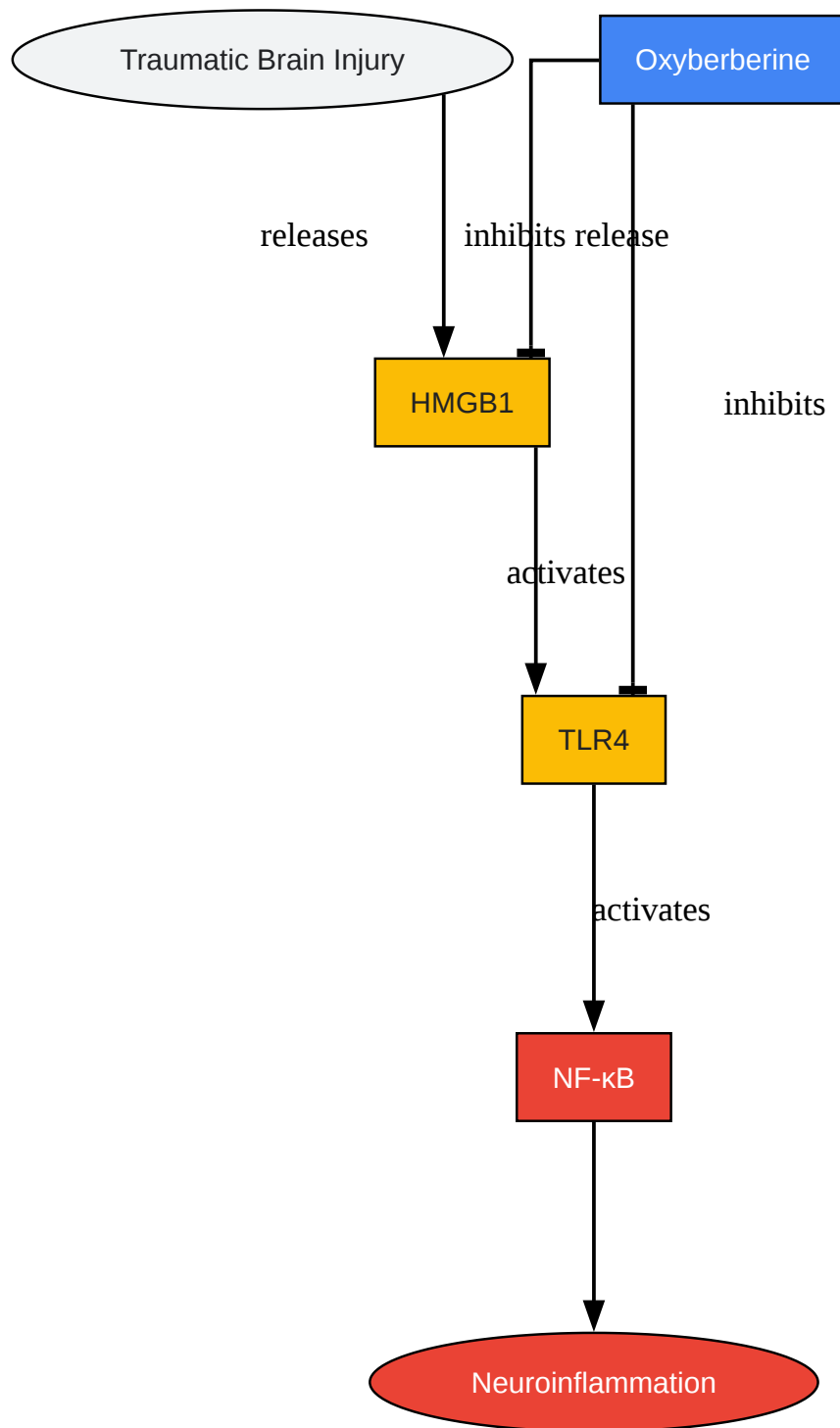
Anticancer Properties

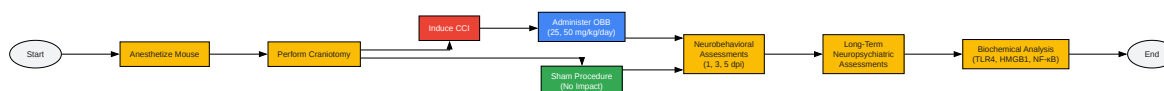
Oxyberberine has demonstrated significant potential as an anticancer agent, both as a standalone therapy and in combination with existing chemotherapeutics. Its primary mechanism in this context involves sensitizing cancer cells to treatment and inhibiting key pathways involved in tumor progression.

A key target of **oxyberberine** in liver cancer is the NOTCH1-USP7-c-Myc signaling pathway.[4] By inhibiting the activation of NOTCH1, **oxyberberine** suppresses the transcription of ubiquitin-specific peptidase 7 (USP7), which in turn promotes the degradation of the oncoprotein c-Myc. [4] This synergistic action enhances the efficacy of conventional therapies like sorafenib.[4]









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